Introduction: The Significance of mPEG9-CH2COOH

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Compound of Interest	
Compound Name:	*mPEG9-CH2COOH*
CAS No.:	*405518-55-0*
Cat. No.:	*B1365081*

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Methoxy-poly(ethylene glycol)9-acetic acid (**mPEG9-CH2COOH**) is a heterobifunctional, monodisperse PEG linker.[1] Its structure consists of a chain of nine ethylene glycol units, capped at one end with a chemically inert methoxy group and terminated at the other with a reactive carboxylic acid group.[2][3] This specific architecture makes it an invaluable tool in bioconjugation, a process commonly known as PEGylation.

The hydrophilic PEG spacer enhances the aqueous solubility of conjugated molecules, while the terminal carboxylic acid allows for covalent attachment to primary amine groups on proteins, peptides, or small molecule drugs through the formation of a stable amide bond.[2][4] This modification can improve the pharmacokinetic properties of therapeutic agents, increasing their circulatory half-life and reducing immunogenicity.[5][6] The synthesis of high-purity **mPEG9-CH2COOH** is paramount, as contaminants like the starting material, mPEG9-OH, can compete in subsequent conjugation reactions, leading to lower yields and complex purification challenges.

Strategic Synthesis Planning: Alkylation vs. Direct Oxidation

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Two primary routes dominate the synthesis of mPEG-carboxylic acids: the Williamson ether synthesis (alkylation) of the terminal alcohol and its direct oxidation.

Feature	Route 1: Williamson Ether Synthesis (Alkylation)	Route 2: Direct Oxidation
Principle	Two-step process: Deprotonation of mPEG-OH and reaction with a haloacetate ester, followed by deprotection.	One-step conversion of the terminal primary alcohol directly to a carboxylic acid.
Key Reagents	Strong base (e.g., NaH, t-BuOK), protected haloacetate (e.g., tert-butyl bromoacetate), acid for deprotection (e.g., TFA).[7][8]	Catalytic oxidant system (e.g., TEMPO/NaOCl/NaClO2).[9][10][11]
Advantages	High purity achievable due to the clean deprotection of the t-butyl ester, minimizing residual starting material.[7] Well-established and reliable.	Milder reaction conditions, high yields, and avoids harsh reagents that could degrade the PEG backbone.[9][12]
Challenges	Requires stoichiometric use of a strong, moisture-sensitive base. Involves a protection/deprotection sequence.	The reaction can sometimes be sluggish with hydrophobic substrates, and careful control of pH is necessary.[9][10]
Purity	Excellent, often >99% after purification.[7]	Very good, but may require careful purification to remove catalytic residues.

For applications demanding the highest purity, the Williamson ether synthesis using a tert-butyl protected intermediate is often the preferred method. The use of a tert-butyl ester is a critical choice; its removal via acidolysis is exceptionally clean compared to the saponification of other esters (e.g., ethyl esters), which can be incomplete and complicate purification.[7] This guide will provide a detailed protocol for this route.

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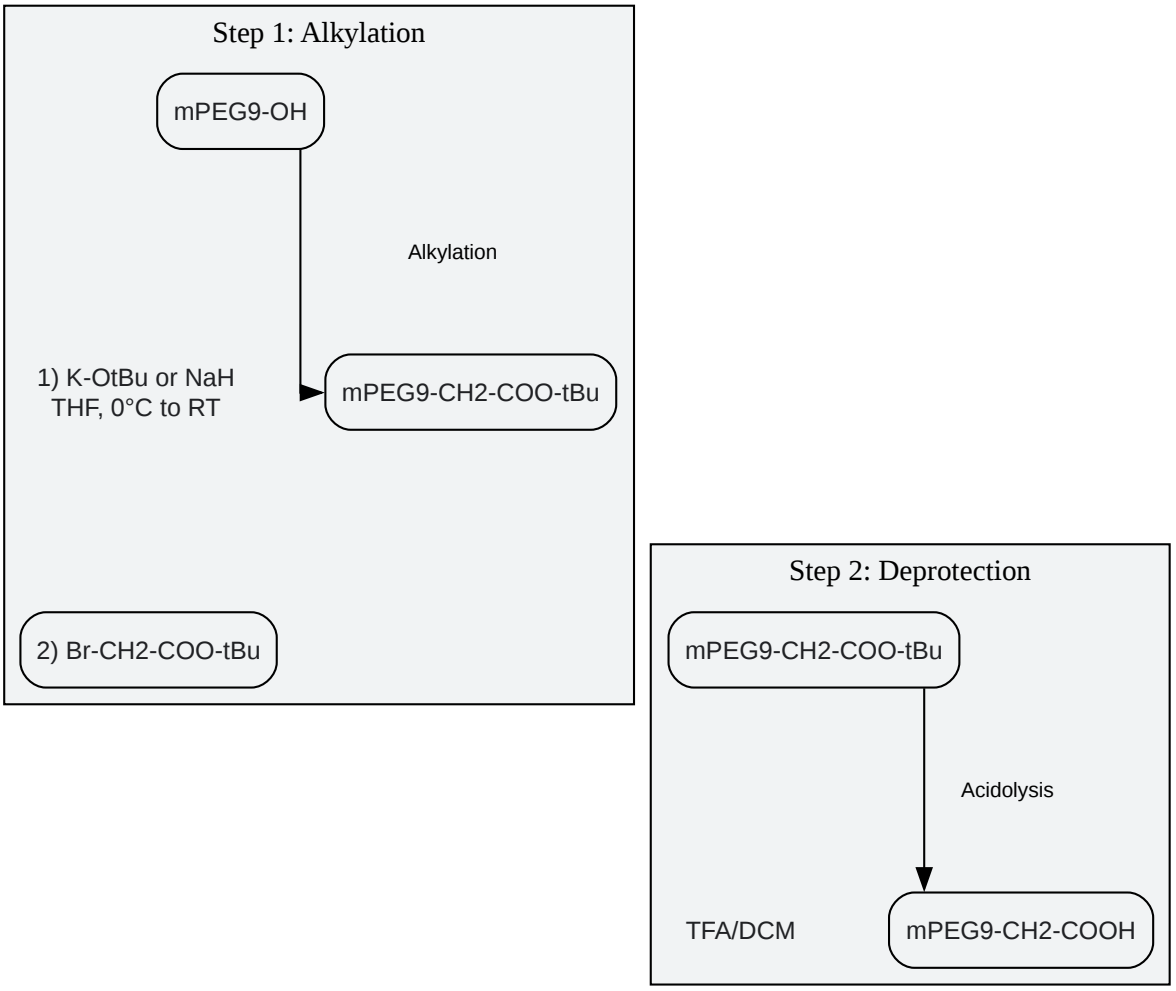
Primary Synthesis Route: Williamson Ether Synthesis via t-Butyl Ester Intermediate

This strategy is based on forming a more nucleophilic alkoxide from the terminal hydroxyl of mPEG9-OH, which then displaces a halide from an acetate derivative. The use of a tert-butyl ester protecting group is key to achieving a high-purity final product.

Reaction Scheme

The synthesis proceeds in two main steps: alkylation followed by acidic deprotection.

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Caption: Two-step synthesis of **mPEG9-CH2COOH** via a t-butyl ester intermediate.

Detailed Experimental Protocol

Materials:

- mPEG9-OH (MW: 426.51 g/mol)

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- Anhydrous Tetrahydrofuran (THF)
- Potassium tert-butoxide (t-BuOK) or Sodium Hydride (NaH, 60% dispersion in mineral oil)
- tert-Butyl bromoacetate
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Diethyl ether (cold)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO4)

Step 1: Synthesis of mPEG9-CH2-COO-tBu (t-Butyl Ester Intermediate)

- Preparation: Dry all glassware thoroughly. Under an inert atmosphere (Argon or Nitrogen), dissolve mPEG9-OH (1.0 eq) in anhydrous THF.
- Deprotonation: Cool the solution to 0°C in an ice bath. Add potassium tert-butoxide (1.2 eq) portion-wise, or if using NaH, add the dispersion and allow the mixture to stir until hydrogen evolution ceases. Expertise & Experience: Using t-BuOK is often preferred as the resulting t-butanol is more easily removed than mineral oil from NaH dispersions. The reaction is performed at 0°C to control the exothermic deprotonation.
- Alkylation: While maintaining the inert atmosphere, slowly add tert-butyl bromoacetate (1.5 eq) dropwise to the solution.
- Reaction: Allow the mixture to warm to room temperature and stir overnight (approx. 16 hours). The reaction progress can be monitored by TLC or LC-MS.
- Work-up: Quench the reaction by slowly adding water. Remove the THF under reduced pressure. Dilute the residue with DCM and wash sequentially with water and brine. Dry the

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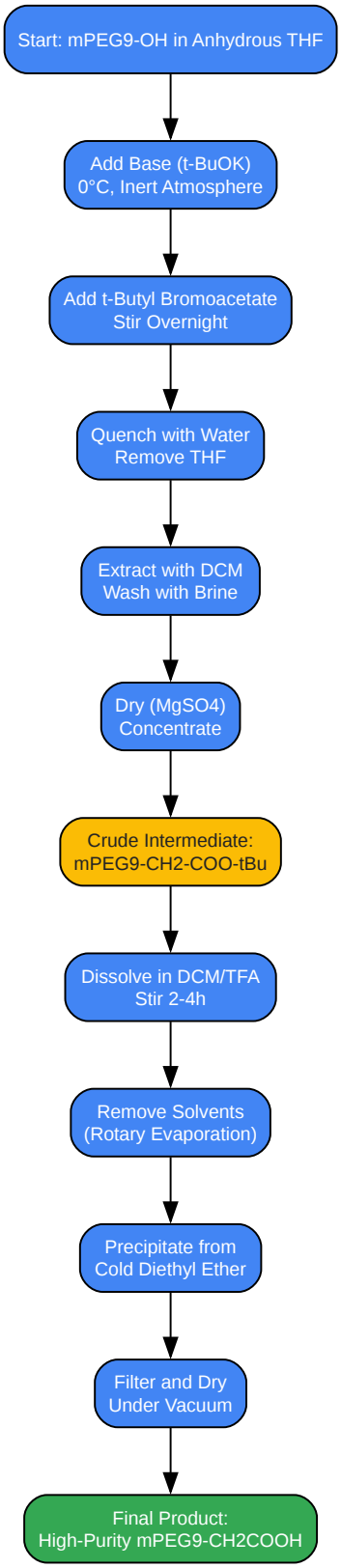
organic layer over anhydrous MgSO4, filter, and concentrate to yield the crude t-butyl ester intermediate as an oil.[7]

Step 2: Synthesis of **mPEG9-CH2COOH** (Deprotection)

- Acidolysis: Dissolve the crude mPEG9-CH2-COO-tBu intermediate from Step 1 in a mixture of DCM and TFA (e.g., a 1:1 or 2:1 v/v ratio).[7] Trustworthiness: This step must be performed in a fume hood as TFA is corrosive and volatile. The reaction is typically rapid.
- Reaction: Stir the solution at room temperature for 2-4 hours. The removal of the t-butyl group generates isobutylene gas.
- Solvent Removal: Remove the DCM and excess TFA by rotary evaporation. Co-evaporation with toluene can help remove residual TFA.
- Purification: Dissolve the resulting crude oil in a minimal amount of DCM. Precipitate the product by adding the solution dropwise into a large volume of cold diethyl ether with vigorous stirring.[13]
- Isolation: Collect the white precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to yield the final product, **mPEG9-CH2COOH**.

Process Workflow

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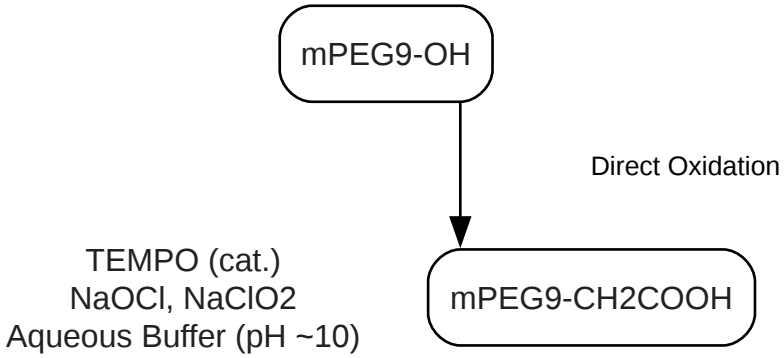
Caption: Workflow for the Williamson ether synthesis of **mPEG9-CH2COOH**.

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Alternative Route: TEMPO-Mediated Direct Oxidation

For a more streamlined, "greener" synthesis, the direct oxidation of mPEG9-OH is an excellent alternative. The TEMPO ((2,2,6,6-Tetramethylpiperidin-1-yl)oxyl) catalyzed system is particularly effective.[9][12]

Reaction Scheme



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Caption: TEMPO-catalyzed direct oxidation of mPEG9-OH to **mPEG9-CH2COOH**.

This method involves oxidizing the primary alcohol first to an aldehyde with TEMPO/NaOCl, which is then further oxidized in situ to the carboxylic acid by a co-oxidant like sodium chlorite (NaClO2).[10][11] The reaction is typically run in an aqueous buffer system at a controlled pH (around 9-11).[9] While efficient, it requires careful purification to remove salt byproducts and any remaining catalyst.

Purification and Quality Control

Regardless of the synthetic route, rigorous purification and characterization are essential to validate the final product's identity and purity.

Characterization Data

The successful synthesis of **mPEG9-CH2COOH** can be confirmed by a suite of analytical techniques.

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Technique	Purpose	Expected Result for mPEG9-CH2COOH (MW: 486.55)
^{1}H NMR	Structural verification and purity assessment.	-O-CH$_3$: ~3.38 ppm (singlet, 3H). PEG Backbone (-CH$_2$CH$_2$O-): ~3.64 ppm (multiplet, 36H). -O-CH$_2$-COOH: ~4.15 ppm (singlet, 2H).[13][14] The absence of a triplet at ~3.5-3.7 ppm corresponding to the terminal -CH$_2$OH of the starting material confirms high conversion.
FT-IR	Functional group identification.	Appearance of a strong carbonyl (C=O) stretching peak around 1730-1750 cm^{-1}.[9]
ESI-MS	Molecular weight confirmation.	A peak corresponding to the molecular ion [M+Na]$^+$ at m/z ~509.5 or [M+H]$^+$ at m/z ~487.5.

Purity Assessment

Purity is most commonly determined by ^{1}H NMR spectroscopy. By integrating the characteristic peaks, one can quantify the conversion and detect residual starting material.

- Integration Ratio: The ratio of the integral of the methylene protons adjacent to the carboxylic acid (-O-CH$_2$-COOH at ~4.15 ppm) to the integral of the terminal methoxy protons (-O-CH$_3$ at ~3.38 ppm) should be 2:3.
- Residual mPEG9-OH: The absence of the terminal methylene proton signal from mPEG9-OH is the clearest indicator of high purity.

Conclusion

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The synthesis of **mPEG9-CH2COOH** is a critical process for researchers in drug delivery and bioconjugation. The Williamson ether synthesis, employing a t-butyl protected intermediate, stands out as a robust and reliable method for producing this reagent with the high purity required for pharmaceutical applications.[7][8] While direct oxidation offers a milder alternative, the alkylation route provides a greater degree of control over the final product's quality. Meticulous execution of the protocol, followed by rigorous purification and characterization by NMR and MS, will ensure the successful production of **mPEG9-CH2COOH**, ready for its role in advancing therapeutic and materials science research.

References

- US7781563B2 - Preparing method of methoxypolyethyleneglycol and its derivatives - Google P
- KR100664969B1 - Manufacturing method of high purity methoxy polyethylene glycol and their derivatives - Google P
- Chapman, T. M., & Mahan, E. J. (2006). A Simple Preparation of PEG-Carboxylates by Direct Oxidation. Synthetic Communications, 36(14), 1937-1941. [Link]
- Wahsner, J., et al. (2023). NMR Characterization of Polyethylene Glycol Conjugates for Nanoparticle Functionalization. ACS Omega, 8(3), 3297–3307. [Link]
- Wu Y, et al. (2010). 1H-NMR spectra of mPEG-COOH (A) and mPEG-PEI (B). Open-i. [Link]
- CN1618837A - Preparation method and use of polyethylene glycol carboxylic acid - Google P
- Wahsner, J., et al. (2023). NMR Characterization of Polyethylene Glycol Conjugates for Nanoparticle Functionalization. ACS Omega. [Link]
- Figure 1. 1 H NMR spectra (400 MHz, CDCl 3) of mPEG, mPEG-COOH and... - ResearchGate. [Link]
- Veronese, F. M., & Pasut, G. (2016). Simple Synthesis of Aldehyde and Carboxylic Acid Terminated Methoxypoly(ethylene glycol). Macromolecular Chemistry and Physics, 217(14), 1573-1580. [Link]

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- 1 H-NMR spectra of mPEG-COOH and mbPPDO-b-PEG using CDCl 3 as solvent. - ResearchGate. [Link]
- Bradley, A. J., & Scott, M. D. (2004). Separation and purification of methoxypoly(ethylene glycol) grafted red blood cells via two-phase partitioning. Journal of Chromatography B, 807(1), 163-168. [Link]
- Purification and Characterization of Methyl Phthalyl Ethyl Glycolate (MPEG) - DTIC. [Link]
- New method for the synthesis and purification of branched mPEG 2 lys - ResearchGate. [Link]
- US8952205B2 - Method for producing methoxypolyethylene glycols - Google P
- US5672662A - Preparation of carboxylic acid-containing polyether and biologically active substances derived thereof - Google P
- CN100497437C - Preparation method of polyethylene carboxylic acid and its use - Google Patents. [Link]
- mPEG2-CH2COOH CH2COOH-mPEG2 - Chongqing Yusi Medicine Technology Co., Ltd. [Link]
- Evolution of Reactive mPEG Polymers for the Conjugation of Peptides and Proteins - CONICET. [Link]
- EP0824126A1 - Preparation of carboxylic acid-containing polyether and biologically active substances derived thereof - Google P
- Schilling, T., et al. (2016). Oxidation-Responsive and “Clickable” Poly(ethylene glycol) via Copolymerization of 2-(Methylthio)ethyl Glycidyl Ether. Journal of the American Chemical Society, 138(29), 9201–9209. [Link]
- Lei, Z., & Huang, X. (2011). A Facile Method for Oxidation of Primary Alcohols to Carboxylic Acids and Its Application in Glycosaminoglycan Syntheses. Organic letters, 13(10), 2678–2681. [Link]
- Synthesis of carboxylic acids by oxidation of alcohols - Organic Chemistry Portal. [Link]

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- mPEG-OH, Methoxy Linear PEG - Biopharma PEG. [Link]
- mPEG-COOH, mPEG-Acid - Biopharma PEG. [Link]

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Sources

- 1. mPEG9-CH2COOH | 405518-55-0 | FM72926 | Biosynth [biosynth.com]
- 2. mPEG9-CH2COOH - CD Bioparticles [cd-bioparticles.net]
- 3. peg.bocsci.com [peg.bocsci.com]
- 4. peg.bocsci.com [peg.bocsci.com]
- 5. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 6. usp.org [usp.org]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. EP0824126A1 - Preparation of carboxylic acid-containing polyether and biologically active substances derived thereof - Google Patents [patents.google.com]
- 9. CN1618837A - Preparation method and use of polyethylene glycol carboxylic acid - Google Patents [patents.google.com]
- 10. A Facile Method for Oxidation of Primary Alcohols to Carboxylic Acids and Its Application in Glycosaminoglycan Syntheses - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Carboxylic acid synthesis by oxidation of alcohols [organic-chemistry.org]
- 12. CN100497437C - Preparation method of polyethylene carboxylic acid and its use - Google Patents [patents.google.com]
- 13. tandfonline.com [tandfonline.com]
- 14. openi.nlm.nih.gov [openi.nlm.nih.gov]

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